

Ethylene Glycol-d6 (CAS: 15054-86-1): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethylene Glycol-d6

Cat. No.: B086051

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Ethylene Glycol-d6** (CAS: 15054-86-1), a deuterated analog of ethylene glycol. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds in their work. The guide covers the physicochemical properties, key applications with detailed experimental protocols, and safety information for **Ethylene Glycol-d6**.

Physicochemical Properties

Ethylene Glycol-d6, also known as 1,1,2,2-tetradeuterio-1,2-dideuteriooxyethane, is a stable, non-radioactive isotopic form of ethylene glycol.^[1] The substitution of hydrogen atoms with deuterium atoms results in a higher molecular weight compared to its non-deuterated counterpart. This key difference makes it an ideal internal standard for mass spectrometry-based quantitative analysis and a valuable solvent for Nuclear Magnetic Resonance (NMR) spectroscopy.^[2]

The physical and chemical properties of **Ethylene Glycol-d6** are summarized in the table below for easy reference and comparison.

Property	Value	References
CAS Number	15054-86-1	[1]
Molecular Formula	C ₂ D ₆ O ₂ (DOCD ₂ CD ₂ OD)	[1]
Molecular Weight	68.10 g/mol	[1]
Appearance	Clear, colorless liquid	
Density	1.220 g/mL at 25 °C	
Melting Point	-13 °C	
Boiling Point	196-198 °C	
Flash Point	110 °C (closed cup)	
Refractive Index (n _{20/D})	1.431	
Isotopic Purity	≥98 atom % D	
Vapor Pressure	0.08 mmHg	
Vapor Density	2.1 (vs air)	

Applications and Experimental Protocols

Ethylene Glycol-d6 is primarily utilized in two key analytical techniques: as an internal standard in mass spectrometry and as a solvent in NMR spectroscopy.

Internal Standard for Quantitative Analysis by Mass Spectrometry

The use of a stable isotope-labeled internal standard is considered the gold standard for quantitative analysis in mass spectrometry (MS), particularly in complex matrices such as biological fluids.[3] **Ethylene Glycol-d6** serves as an excellent internal standard for the quantification of ethylene glycol due to its chemical identity and similar physicochemical properties to the analyte. This ensures that it behaves similarly during sample preparation, chromatography, and ionization, thus effectively compensating for matrix effects and variations in instrument response.[4][5]

This protocol provides a general methodology for the quantification of ethylene glycol in human serum using **Ethylene Glycol-d6** as an internal standard.

Materials:

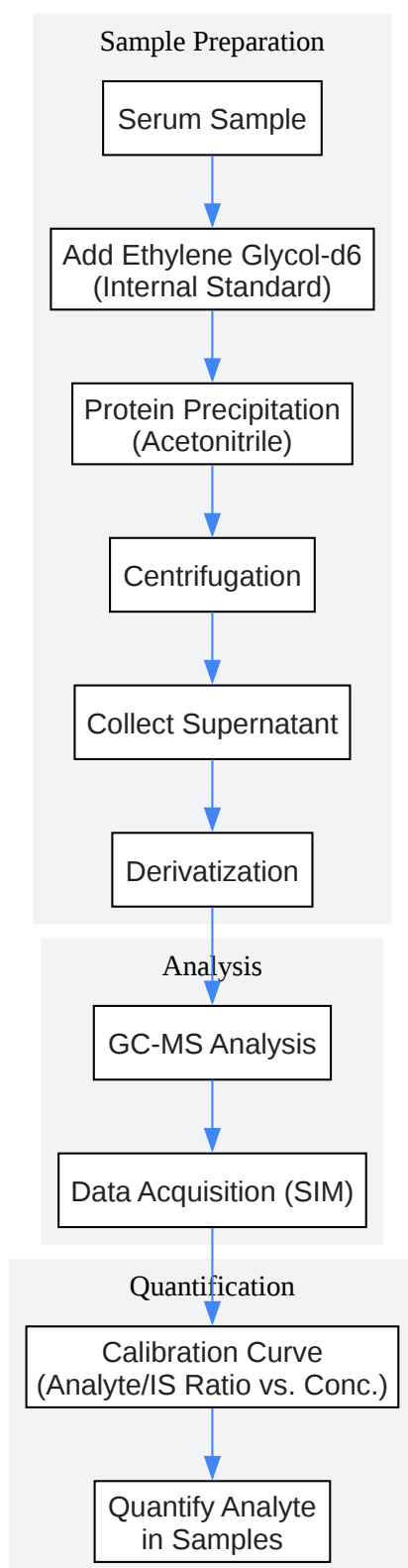
- Human serum samples
- **Ethylene Glycol-d6** (CAS: 15054-86-1)
- Ethylene glycol (for calibration standards)
- Acetonitrile, GC grade
- Derivatizing agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane - BSTFA + 1% TMCS)
- Microcentrifuge tubes
- Gas chromatograph coupled to a mass spectrometer (GC-MS)

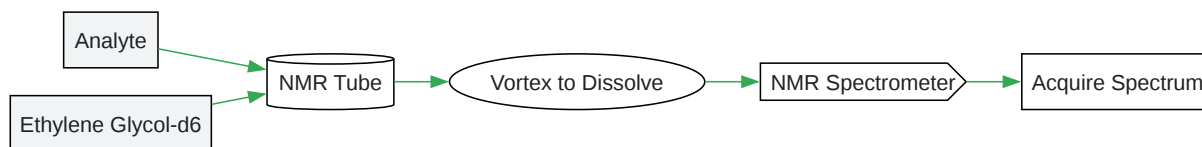
Procedure:

- Preparation of Stock and Working Solutions:
 - Prepare a stock solution of **Ethylene Glycol-d6** in acetonitrile at a concentration of 1 mg/mL.
 - Prepare a stock solution of ethylene glycol in acetonitrile at a concentration of 1 mg/mL.
 - From the stock solutions, prepare a series of working calibration standards of ethylene glycol at concentrations ranging from 0.1 to 100 µg/mL. Each calibration standard should contain a fixed concentration of **Ethylene Glycol-d6** (e.g., 10 µg/mL).
- Sample Preparation:
 - To 100 µL of serum sample, control, or calibration standard in a microcentrifuge tube, add 200 µL of acetonitrile containing the internal standard (**Ethylene Glycol-d6**).

- Vortex the mixture for 30 seconds to precipitate proteins.
- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube.
- Derivatization:
 - Evaporate the supernatant to dryness under a stream of nitrogen.
 - Add 50 μ L of the derivatizing agent (e.g., BSTFA + 1% TMCS).
 - Cap the tube and heat at 70°C for 30 minutes.
- GC-MS Analysis:
 - Inject 1 μ L of the derivatized sample onto the GC-MS system.
 - GC Conditions (example):
 - Column: DB-5ms (30 m x 0.25 mm x 0.25 μ m) or equivalent
 - Injector Temperature: 250°C
 - Oven Program: Start at 50°C, hold for 2 minutes, ramp to 250°C at 10°C/min, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow of 1 mL/min.
 - MS Conditions (example):
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - Ions to monitor for Ethylene Glycol derivative (e.g., di-TMS): m/z 147, 204
 - Ions to monitor for **Ethylene Glycol-d6** derivative (e.g., di-TMS): m/z 151, 210

- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the calibration standards.
 - Determine the concentration of ethylene glycol in the samples by interpolating their peak area ratios on the calibration curve.





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